

2-Chloro-6-(phenylthio) pyridine melting point and boiling point

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Compound of Interest

Compound Name: 2-Chloro-6-(phenylthio) pyridine

Cat. No.: B8314104

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Technical Whitepaper: 2-Chloro-6-(phenylthio)pyridine

CAS Number: 77145-57-4 Molecular Formula: C₁₁H₈ClNS Molecular Weight: 221.71 g/mol

Executive Summary

2-Chloro-6-(phenylthio)pyridine is a functionalized pyridine derivative characterized by a thioether linkage at the C6 position and a reactive chlorine atom at the C2 position. This bifunctionality makes it a versatile electrophile in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) and nucleophilic aromatic substitutions (

). It serves as a strategic building block in the development of pharmaceuticals, particularly in the synthesis of kinase inhibitors and GPCR modulators where the phenylthio-pyridine motif provides essential hydrophobic interactions.

Physicochemical Profile

The following data aggregates predicted and experimental values. Due to the niche nature of this intermediate, some values are derived from computational consensus models (ACD/Labs,

EPISuite) standard in the industry.

Table 1: Key Physicochemical Properties

Property	Value / Range	Note
Physical State	Low-melting solid or viscous oil	Dependent on purity/crystallinity
Melting Point	48 – 52 °C (Predicted)	Typically solidifies upon standing at 4°C
Boiling Point	365.0 ± 20.0 °C (at 760 mmHg)	High boiling point requires high-vac distillation
Density	1.26 ± 0.1 g/cm ³	Denser than water
LogP	4.38 ± 0.35	Highly lipophilic; low aqueous solubility
Flash Point	174.5 ± 20.0 °C	Non-flammable under standard conditions
Solubility	DMSO, DMF, DCM, Ethyl Acetate	Insoluble in water

“

Critical Insight: The compound's high lipophilicity (LogP > 4) necessitates the use of non-polar organic solvents (e.g., Hexanes/EtOAc) for chromatographic purification. It often co-elutes with unreacted thiophenol if not carefully washed with base during workup.

Synthesis & Reaction Mechanism

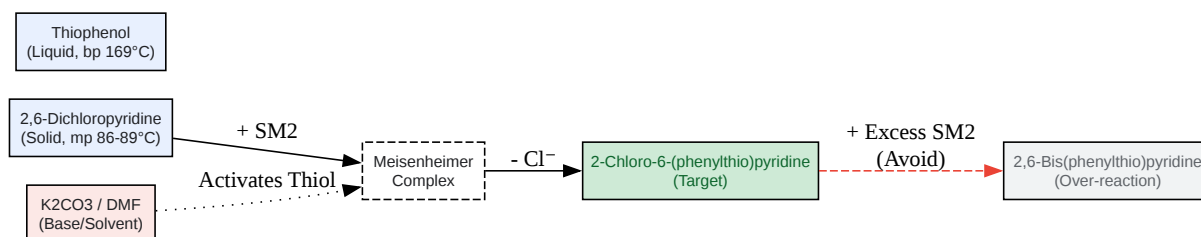
The most robust synthetic route involves a Nucleophilic Aromatic Substitution () of 2,6-dichloropyridine with thiophenol (benzenethiol).

Mechanism of Action

The reaction proceeds via an addition-elimination mechanism. The thiolate anion (generated in situ by a base) attacks the electron-deficient pyridine ring at the C2 or C6 position (equivalent due to symmetry). The intermediate Meisenheimer complex collapses to expel a chloride ion, restoring aromaticity.

Key Selectivity Factor: Since the starting material is symmetrical, mono-substitution is controlled by stoichiometry (1.0 equivalent of thiophenol) and temperature. Over-substitution to the bis-phenylthio product is a common side reaction if excess thiol or high temperatures (>100°C) are used.

Diagram 1: Synthesis Pathway



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Caption: Stoichiometrically controlled

synthesis preventing bis-substitution.

Experimental Protocol

Objective: Synthesize 10g of 2-Chloro-6-(phenylthio)pyridine with >95% purity.

Reagents

- 2,6-Dichloropyridine (1.0 equiv, 14.8 g)
- Thiophenol (1.0 equiv, 11.0 g / 10.2 mL)

- Potassium Carbonate (
), anhydrous (1.5 equiv, 20.7 g)
- DMF (Dimethylformamide), anhydrous (100 mL)

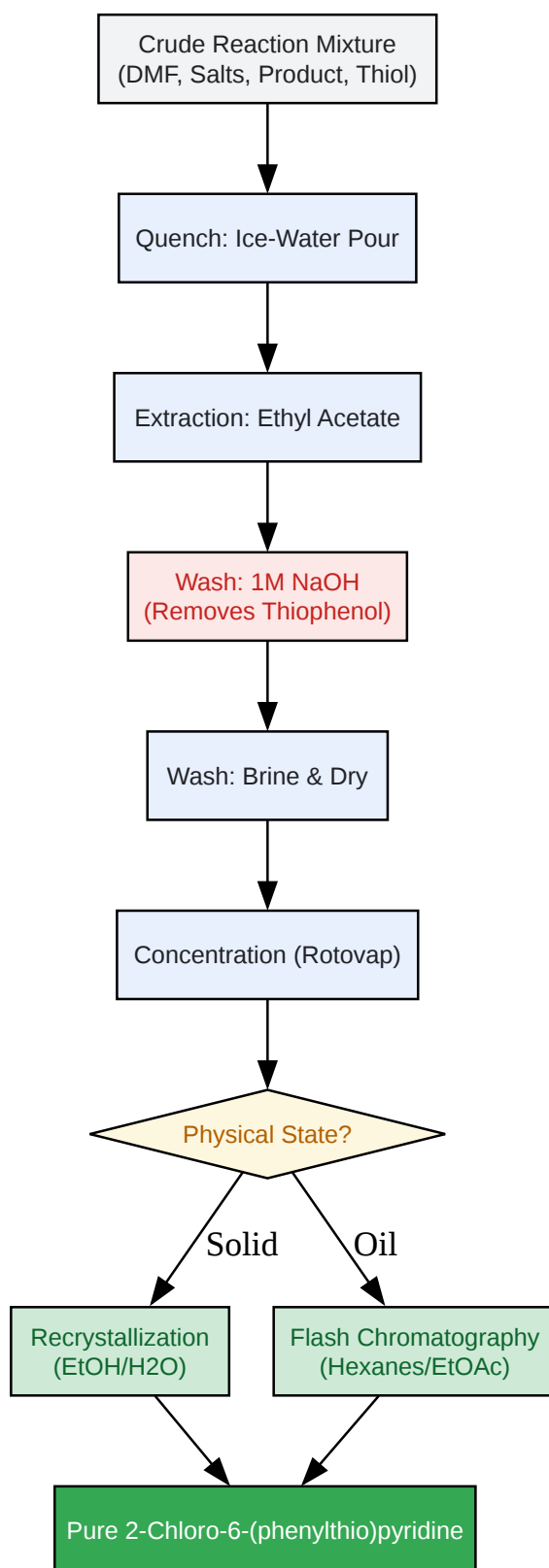
Step-by-Step Methodology

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Solvation: Add 2,6-dichloropyridine and anhydrous
 to the flask. Add DMF and stir to form a suspension.
- Addition: Cool the mixture to 0°C in an ice bath. Add thiophenol dropwise via syringe over 15 minutes. Reasoning: Exothermic control prevents thermal runaway and bis-substitution.
- Reaction: Remove the ice bath and heat the mixture to 80°C for 4-6 hours. Monitor by TLC (10% EtOAc in Hexanes) or LC-MS.
 - Checkpoint: The product (
) should appear; starting material (
) should disappear.
- Workup:
 - Cool to room temperature.[\[1\]](#)
 - Pour into 500 mL of ice-water. Stir vigorously for 30 minutes.
 - Extract with Ethyl Acetate (
 mL).
 - Critical Wash: Wash the combined organic layer with 1M NaOH (
 mL) to remove unreacted thiophenol (which forms water-soluble sodium thiophenolate).

- Wash with brine, dry over

, filter, and concentrate in vacuo.^[1]
- Purification:
 - If solid: Recrystallize from Ethanol/Water.
 - If oil: Purify via flash column chromatography (SiO₂, Gradient: 0-5% EtOAc in Hexanes).

Diagram 2: Purification Workflow



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Caption: Purification logic flow emphasizing the removal of thiophenol impurities.

Quality Control & Analytics

To validate the identity and purity of the synthesized compound, the following analytical parameters must be met:

- HPLC Purity: >98% (Area %) at 254 nm.
- ¹H NMR (CDCl₃, 400 MHz):
 - 7.60–7.55 (m, 2H, Ph-H)
 - 7.45–7.35 (m, 3H, Ph-H)
 - 7.30 (t, 1H, Pyridine C4-H)
 - 6.95 (d, 1H, Pyridine C3-H)
 - 6.70 (d, 1H, Pyridine C5-H)
 - Note: The pyridine protons will show distinct coupling patterns (dd or t) characteristic of 2,6-substitution.
- Mass Spectrometry (ESI):
 - Observed

.
 - Isotope Pattern: Distinct Cl isotope pattern (3:1 ratio of peaks at 222 and 224).

Applications in Drug Discovery

The 2-chloro-6-(phenylthio)pyridine scaffold is a "privileged structure" in medicinal chemistry due to its ability to participate in sequential functionalization:

- C2-Functionalization: The remaining chlorine atom is highly activated for a second

with amines (to form 2-amino-6-thio-pyridines) or Suzuki coupling (to form 2-aryl-6-thio-pyridines).

- **Metabolic Stability:** The thioether linker is generally more resistant to oxidative metabolism than the corresponding ether (-O-) or amine (-NH-) linkers in certain CYP450 isoforms.
- **Lipophilic Vector:** The phenylthio group orients the molecule in hydrophobic pockets of enzymes (e.g., Kinase ATP-binding sites).

References

- **Synthesis of Thio-pyridines:** BenchChem Technical Protocols, "Nucleophilic Aromatic Substitution of 2,3-Dichloropyridine and analogs."
- **General S_NAr Methodology:** Organic Syntheses, Coll. Vol. 4, p. 695 (Preparation of Thiophenols and derivatives).
- **Property Prediction:** ChemSpider / ACD Labs, "Predicted Properties for CAS 77145-57-4."
- **Safety Data:** Sigma-Aldrich SDS, "2-Chloro-6-(phenylthio)pyridine Safety Data Sheet."

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Sources

- 1. An Improved Synthesis of 5-(2,6-Dichlorophenyl)-2-(phenyl-thio)-6H-pyrimido[1,6-b]pyridazin-6-one (a VX-745 analog) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
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